

L-Azidonorleucine Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Azidonorleucine hydrochloride*

Cat. No.: *B3103948*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **L-Azidonorleucine hydrochloride** (ANL), an unnatural amino acid and methionine surrogate utilized in advanced biochemical and pharmaceutical research for the metabolic labeling of proteins. This document synthesizes available data on its properties, hazards, and handling procedures to ensure its safe and effective use in the laboratory.

Chemical and Physical Properties

L-Azidonorleucine hydrochloride is a valuable tool in chemical biology, particularly for techniques like Bio-Orthogonal Non-Canonical Amino Acid Tagging (BONCAT) and Fluorescent Non-Canonical Amino Acid Tagging (FUNCAT). Its key properties are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ N ₄ O ₂ ·HCl	N/A
Molecular Weight	208.65 g/mol	
CAS Number	1454334-76-9	
Appearance	Solid	
Solubility	Soluble to 100 mM in water	N/A
Synonyms	6-Azido-L-norleucine Hydrochloride, N ⁶ -Diazo-L-lysine Hydrochloride, H-L-Lys(N ₃)-OH·HCl, (S)-2-Amino-6-azidohexanoic Acid Hydrochloride	

Safety and Hazard Information

There is conflicting information regarding the hazard classification of **L-Azidonorleucine hydrochloride**. One supplier's Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture. However, another SDS provides a more stringent classification, which should be prudently followed to ensure user safety.

Hazard Classification (According to MedChemExpress SDS)

Hazard	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Precautionary Statements

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective

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